

Lica 38 CAS 103432-54-8 technical data sheet

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Compound of Interest

Compound Name: Lica 38

Cat. No.: B15806110

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An In-depth Technical Guide to **LICA 38** (CAS 103432-54-8)

LICA 38, identified by CAS number 103432-54-8, is a neoalkoxy titanate coupling agent.^[1] It is also known by synonyms such as Ken-React **LICA 38** and Neopentyl(diallyl)oxy tri(dioctyl)pyrophosphate Titanate.^{[2][3]} This technical guide provides an overview of its properties, applications, and general usage protocols for researchers, scientists, and drug development professionals, based on available technical data.

Chemical and Physical Properties

LICA 38 is characterized as a brownish-red or greenish-brown transparent viscous liquid.^{[1][4]} A powder form is also available, which is described as a white or light yellow powder.^[5] It is soluble in organic solvents like isopropyl alcohol, xylene, and toluene, but insoluble in water, with which it decomposes.^{[1][4]}

Quantitative Data Summary

The following tables summarize the key quantitative data available for **LICA 38**.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C60H123O24P6Ti4	[2]
Molecular Weight	1605.915 g/mol	[2]
Appearance	Brownish-red/greenish-brown transparent viscous liquid; White or light yellow powder	[1] [4] [5]
Density (20°C)	1.13 g/cm ³	[4]
Viscosity (20°C)	5000 cps	[4]
Softening Point	<85 °C	[5]
Decomposition Temperature (90%)	<371 °C	[5]
Bulk Density (powder)	<0.5 g/ml	[5]
Flash Point	>140 °C (>284 °F)	[6]

| pH | 3-5 |[\[7\]](#) |

Table 2: Solubility Data

Solvent	Solubility	Source(s)
Xylene	>5%	[4]
Toluene	>5%	[4]
Isopropyl Alcohol	<1%	[4]

| Water | Insoluble (decomposes) |[\[4\]](#) |

Table 3: Purity and Impurities

Parameter	Value	Source(s)
Purity	98%	[1]
Mechanical Impurities	<0.01%	[5]

| Volatility | <1% |[5] |

Applications and Functionality

LICA 38 functions as a coupling agent, acting as a molecular bridge at the interface between two substrates, typically an inorganic filler or fiber and an organic polymer matrix.[1] Its primary applications include:

- Surface activation of inorganic powders: It is used to treat fillers like calcium carbonate and barium sulfate to improve their dispersion and rheological properties in polymer matrices.[1][5]
- Enhancing polymer properties: In plastics and rubber, it can improve mechanical properties such as tensile strength, tearing strength, and elongation at break.[1][5]
- Improving coatings and adhesives: It enhances the properties of paints, adhesives, and color masterbatches.[5]
- Flame retardancy: In applications with high loadings of aluminum hydroxide, it can improve flame retardance.[1]

The neoalkoxy nature of **LICA 38** provides better thermostability compared to traditional monoalkoxy titanates.[1] The presence of two allyl ether structures in its neoalkoxy group allows for modification (capping, chain extension, cross-linking) of various resins, including unsaturated polyesters, acrylics, and polyurethanes.[4] This modification can improve properties like air-drying, hardness, and water resistance of paint films.[4]

Experimental Protocols: General Usage

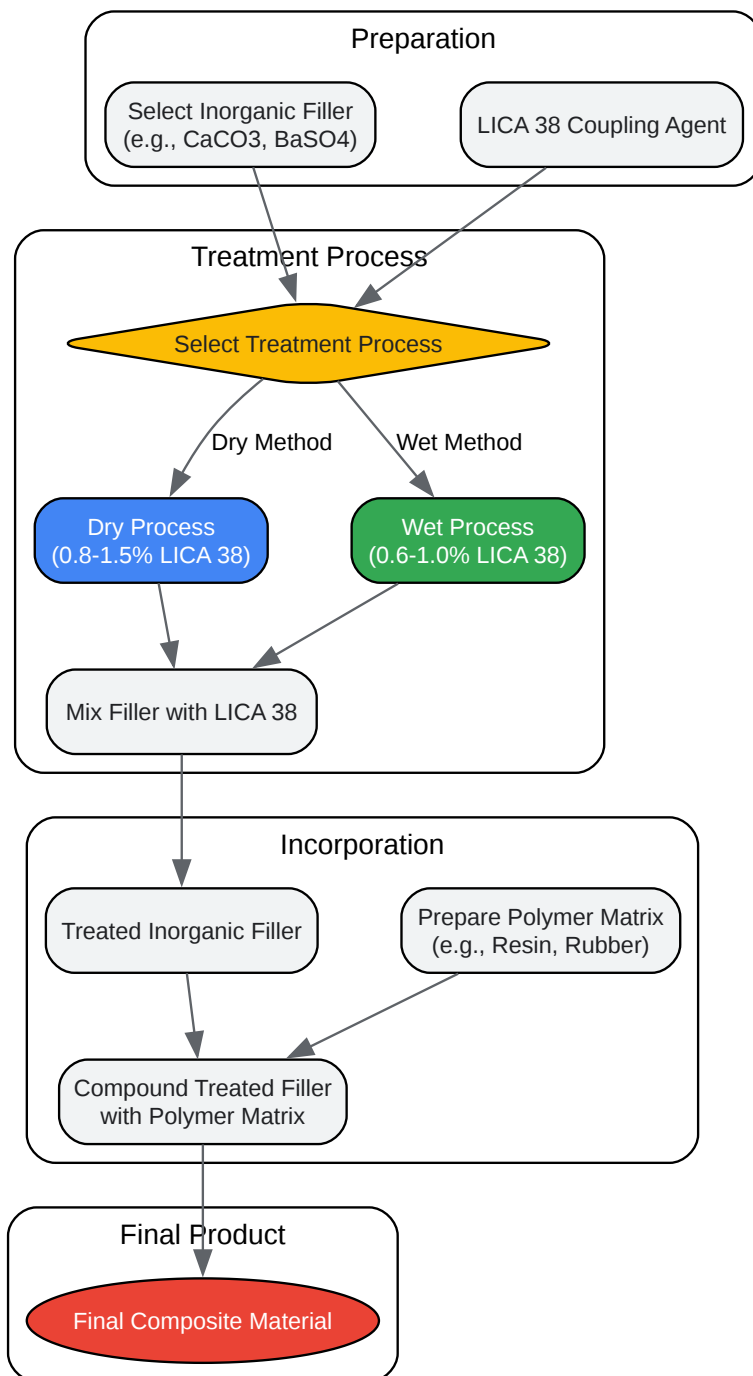
Detailed experimental protocols for specific research applications are not readily available in public literature. However, general guidelines for its use as a coupling agent in industrial

processes are provided. These can be adapted for laboratory-scale experiments.

General Workflow for Incorporating LICA 38

The following diagram illustrates the general workflow for using **LICA 38** to treat inorganic fillers for incorporation into a polymer matrix.

General Workflow for LICA 38 Application

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